

# Technical Guide: Physicochemical Characterization of 2-Nitro-5-(propylthio)aniline

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## Compound of Interest

Compound Name: 2-Nitro-5-(propylthio)aniline

Cat. No.: B127722

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This technical guide provides an in-depth overview of the melting point of **2-Nitro-5-(propylthio)aniline**, a key physicochemical property for its identification, purity assessment, and quality control in research and development. This document outlines the experimentally determined melting point and provides a detailed protocol for its verification.

## Core Physicochemical Data

The melting point of a crystalline solid is a critical parameter, indicating its purity. For **2-Nitro-5-(propylthio)aniline**, the established melting point is detailed below.

Parameter	Value	Reference
Melting Point	71-74 °C	[1][2]

## Experimental Protocol: Melting Point Determination

The following protocol describes the standard procedure for determining the melting point of **2-Nitro-5-(propylthio)aniline** using a capillary melting point apparatus.

Materials and Equipment:

- **2-Nitro-5-(propylthio)aniline** sample

- Melting point capillaries (sealed at one end)
- Melting point apparatus
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation:
  - Ensure the **2-Nitro-5-(propylthio)aniline** sample is completely dry.
  - Place a small amount of the sample into a clean, dry mortar and gently grind it into a fine powder. This ensures uniform packing and heat transfer.
- Capillary Loading:
  - Press the open end of a melting point capillary into the powdered sample, trapping a small amount of the material.
  - Tap the sealed end of the capillary on a hard surface to pack the sample down into the bottom.
  - The packed sample height should be approximately 2-3 mm.
- Apparatus Setup:
  - Set the starting temperature on the melting point apparatus to approximately 10-15°C below the expected melting point of 71°C.
  - Set the heating rate (ramp rate) to 1-2°C per minute. A slow heating rate is crucial for an accurate determination.
- Measurement:
  - Insert the loaded capillary into the sample holder of the melting point apparatus.

- Begin heating the sample.
- Observe the sample through the magnifying eyepiece.
- Record the temperature at which the first droplet of liquid appears (the onset of melting).
- Continue to observe and record the temperature at which the last solid particle melts (the completion of melting).
- The recorded range between the onset and completion of melting is the melting point range of the sample.

- Post-Analysis:
  - Allow the apparatus to cool down before performing any subsequent measurements.
  - It is recommended to perform the measurement in triplicate to ensure reproducibility.

## Workflow for Compound Characterization

The determination of the melting point is a fundamental step in the broader workflow of characterizing a newly synthesized chemical compound. The following diagram illustrates a typical characterization sequence.

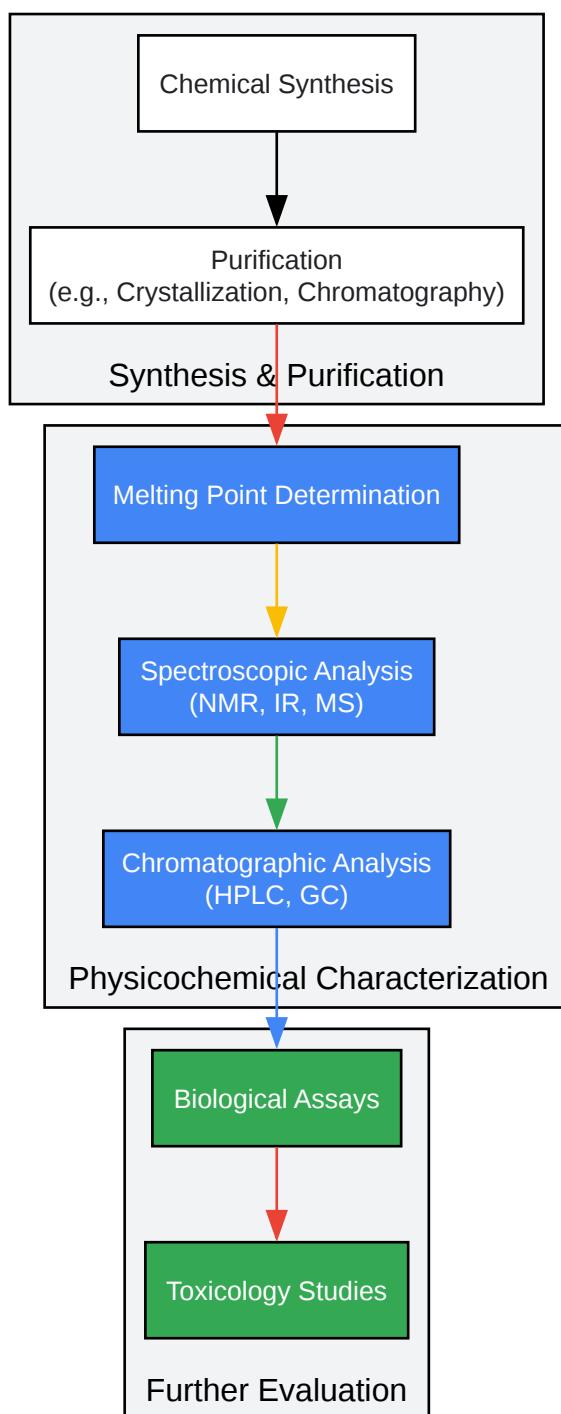


Figure 1: General Workflow for Chemical Compound Characterization

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Caption: A flowchart illustrating the typical stages from synthesis to preliminary evaluation of a new chemical entity.

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## References

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- 2. Melting Point Apparatus SOP Template | Template by ClickUp™ [clickup.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Characterization of 2-Nitro-5-(propylthio)aniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b127722#melting-point-of-2-nitro-5-propylthio-aniline]

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